

15-Hydroxypinusolidic Acid: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15-Hydroxypinusolidic acid

Cat. No.: B1151657

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CAS Number: 691009-85-5

This technical guide provides a comprehensive overview of the current scientific understanding of **15-Hydroxypinusolidic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Source

15-Hydroxypinusolidic acid is a diterpenoid compound.^[1] Its chemical formula is C₂₀H₂₈O₅, and it has a molecular weight of 348.43.^[1]

Table 1: Chemical and Physical Properties of **15-Hydroxypinusolidic Acid**

Property	Value	Reference
CAS Number	691009-85-5	^[1]
Molecular Formula	C ₂₀ H ₂₈ O ₅	^[1]
Molecular Weight	348.43	^[1]

This compound was first isolated from the heartwood of the plant species *Pinus armandii* Francher, a member of the Pinaceae family.^{[1][2][3]} The isolation and structural elucidation were described in a 2005 publication in the Journal of Asian Natural Products Research.^{[2][3]}

Biological Activity and Pharmacological Potential

Currently, there is a significant lack of publicly available scientific literature detailing the specific biological activities and pharmacological properties of **15-Hydroxypinusolidic acid**. While its structure as a diterpenoid suggests potential bioactivity, dedicated studies to evaluate its efficacy in various experimental models have not been published.

However, the analysis of structurally related compounds isolated from *Pinus* species and other natural sources can offer insights into its potential therapeutic applications. Diterpenoids from *Pinus* species have been reported to possess a range of biological activities, including antibacterial, antifungal, and antioxidant properties.[4][5]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **15-Hydroxypinusolidic acid** are not available in the current body of scientific literature. The original isolation from *Pinus armandii* heartwood involved standard phytochemical extraction and chromatographic techniques, as broadly described in the initial publication.[2]

Potential Signaling Pathway Interactions

Given the absence of specific studies on **15-Hydroxypinusolidic acid**, its direct interactions with cellular signaling pathways remain unknown. However, many diterpenoids and other phenolic compounds isolated from natural sources have been shown to exert anti-inflammatory and neuroprotective effects through the modulation of key signaling cascades. A common target for such compounds is the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which plays a central role in inflammation.

Below is a generalized diagram illustrating the canonical NF- κ B signaling pathway, a potential, though unconfirmed, target for compounds with anti-inflammatory properties.

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